

Application Notes & Protocols for (3-Ethyl-1,2-oxazol-5-yl)methanol

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Compound of Interest

Compound Name: (3-Ethyl-1,2-oxazol-5-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(3-Ethyl-1,2-oxazol-5-yl)methanol is a heterocyclic compound featuring an isoxazole core, a scaffold of significant interest in medicinal chemistry and drug discovery. The isoxazole moiety is present in numerous biologically active compounds, suggesting that **(3-Ethyl-1,2-oxazol-5-yl)methanol** can serve as a valuable chemical intermediate for the synthesis of novel therapeutic agents. Isoxazole derivatives have demonstrated a wide array of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[1][2][3][4][5]} This document provides detailed application notes on the potential uses of **(3-Ethyl-1,2-oxazol-5-yl)methanol** and a comprehensive, adaptable protocol for its synthesis and subsequent modification.

Chemical Properties and Reactivity

While specific experimental data for **(3-Ethyl-1,2-oxazol-5-yl)methanol** is limited, its chemical behavior can be inferred from the well-established chemistry of isoxazoles and primary alcohols. The isoxazole ring is aromatic and relatively stable, but can undergo cleavage under certain reductive or basic conditions.^[4] The primary alcohol group is expected to exhibit typical reactivity, allowing for a variety of chemical transformations.

Table 1: Predicted Physicochemical Properties of **(3-Ethyl-1,2-oxazol-5-yl)methanol**

Property	Predicted Value
Molecular Formula	C6H9NO2
Molecular Weight	127.14 g/mol
XLogP3	0.6
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2
Exact Mass	127.063328537 g/mol
Monoisotopic Mass	127.063328537 g/mol
Topological Polar Surface Area	46.2 Å ²
Heavy Atom Count	9

Note: These properties are computationally predicted and have not been experimentally verified.

Potential Applications in Drug Discovery

The isoxazole scaffold is a key component in a number of approved drugs and clinical candidates, highlighting its utility in the development of new therapeutics.^{[2][5][6]} **(3-Ethyl-1,2-oxazol-5-yl)methanol**, as a functionalized isoxazole, can be utilized as a building block in the synthesis of more complex molecules with potential biological activity.

- **Anti-inflammatory Agents:** The isoxazole ring is found in COX-2 inhibitors like valdecoxib, suggesting that derivatives of **(3-Ethyl-1,2-oxazol-5-yl)methanol** could be explored for their anti-inflammatory potential.^[5]
- **Antimicrobial Agents:** Numerous isoxazole-containing compounds have demonstrated antibacterial and antifungal properties.^{[6][7]} The ethyl and hydroxymethyl groups on the isoxazole ring can be modified to generate a library of compounds for antimicrobial screening.

- Anticancer Agents: The isoxazole moiety has been incorporated into molecules designed as anticancer agents.[1][8] **(3-Ethyl-1,2-oxazol-5-yl)methanol** provides a starting point for the synthesis of novel compounds to be evaluated for their cytotoxic effects on cancer cell lines.

Experimental Protocols

The following protocols are adapted from established procedures for the synthesis of structurally similar 3-substituted-5-(hydroxymethyl)isoxazoles. Researchers should exercise standard laboratory safety precautions.

Synthesis of (3-Ethyl-1,2-oxazol-5-yl)methanol

This protocol is based on the 1,3-dipolar cycloaddition reaction between a nitrile oxide generated in situ and an alkyne.

Materials:

- Propionaldehyde oxime
- N-Chlorosuccinimide (NCS)
- Propargyl alcohol
- Triethylamine (Et₃N)
- Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, dissolve propionaldehyde oxime (1.0 eq) in DMF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add NCS (1.1 eq) to the solution while maintaining the temperature at 0 °C. Stir for 30 minutes.
- To the reaction mixture, add propargyl alcohol (1.2 eq) followed by the dropwise addition of triethylamine (1.5 eq).
- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with saturated aqueous sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., hexane:ethyl acetate gradient) to yield **(3-Ethyl-1,2-oxazol-5-yl)methanol**.

Table 2: Expected Reaction Parameters and Yield

Parameter	Value
Reaction Time	12-24 hours
Reaction Temperature	0 °C to Room Temperature
Expected Yield	60-80%
Purity (post-chromatography)	>95%

Oxidation to (3-Ethyl-1,2-oxazol-5-yl)carbaldehyde

The primary alcohol can be oxidized to the corresponding aldehyde, a versatile intermediate for further functionalization.

Materials:

- **(3-Ethyl-1,2-oxazol-5-yl)methanol**
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP)
- Dichloromethane (DCM)
- Silica gel

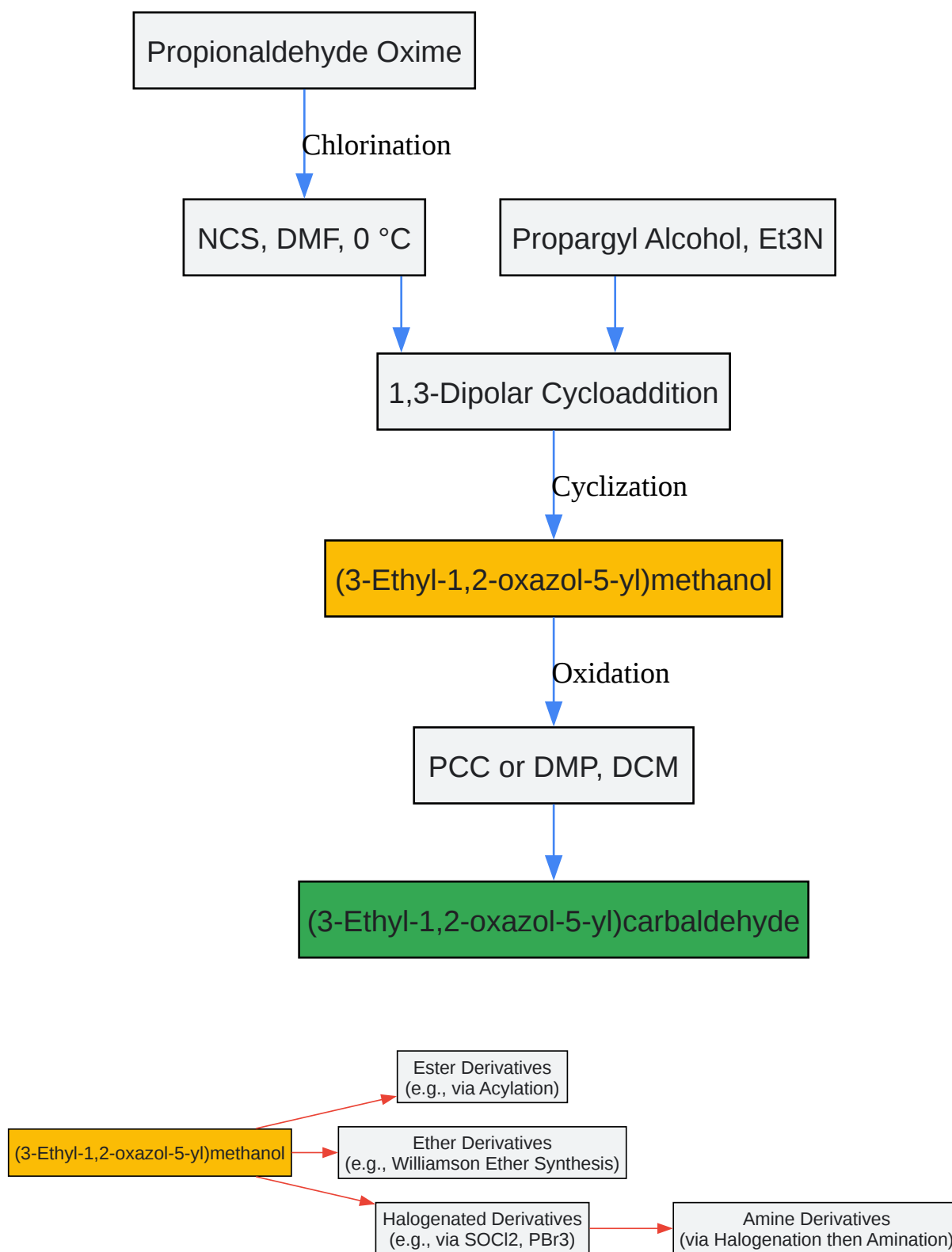
Procedure:

- Dissolve **(3-Ethyl-1,2-oxazol-5-yl)methanol** (1.0 eq) in anhydrous DCM.
- Add PCC (1.5 eq) or DMP (1.2 eq) in one portion.
- Stir the reaction mixture at room temperature for 1-3 hours. Monitor by TLC.
- Upon completion, filter the reaction mixture through a pad of silica gel, washing with DCM.
- Concentrate the filtrate under reduced pressure to obtain the crude aldehyde.
- If necessary, purify further by silica gel column chromatography.

Visualizations

Synthesis Workflow

The following diagram illustrates the synthetic pathway from propionaldehyde oxime to **(3-Ethyl-1,2-oxazol-5-yl)methanol** and its subsequent oxidation.



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References

- 1. Advances in isoxazole chemistry and their role in drug discovery - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. The recent progress of isoxazole in medicinal chemistry: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 3. researchgate.net [researchgate.net]
- 4. Advances in isoxazole chemistry and their role in drug discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. A review of isoxazole biological activity and present synthetic techniques - Int J Pharm Chem Anal [[ijpca.org](https://www.ijpca.org)]
- 6. [ijcrt.org](https://www.ijcrt.org) [[ijcrt.org](https://www.ijcrt.org)]
- 7. [zjms.hmu.edu.krd](https://www.zjms.hmu.edu.krd) [[zjms.hmu.edu.krd](https://www.zjms.hmu.edu.krd)]
- 8. researchgate.net [researchgate.net]
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